

Experimental Procedures for the Formylation of Phloroglucinol

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Compound of Interest

Compound Name: 2,4,6-Trihydroxybenzaldehyde

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This document provides detailed application notes and protocols for the formylation of phloroglucinol (1,3,5-trihydroxybenzene) to produce **2,4,6-trihydroxybenzaldehyde**. This key intermediate is valuable in the synthesis of various pharmaceuticals and other biologically active molecules. Two primary methods are detailed: the Vilsmeier-Haack reaction and a milder approach using formamidine acetate.

Introduction

Phloroglucinol is a highly activated aromatic compound that readily undergoes electrophilic substitution. Its formylation introduces a reactive aldehyde group, creating **2,4,6-trihydroxybenzaldehyde**, a versatile precursor for a range of complex organic molecules. The selection of a synthetic method depends on factors such as scale, available reagents, and desired purity. The Vilsmeier-Haack reaction is a classical and effective method, while the use of formamidine acetate offers a less harsh alternative.

Data Presentation

Table 1: Comparison of Formylation Methods for Phloroglucinol

Parameter	Vilsmeier-Haack Reaction	Formamidine Acetate Method
Formylating Agent	Vilsmeier Reagent (from POCl ₃ and DMF)	Formamidine Acetate / Acetic Anhydride
Typical Solvent	Dichloromethane (DCM), DMF	Tetrahydrofuran (THF)
Reaction Temperature	0 °C to room temperature	45 °C
Reaction Time	~6.5 hours	24 hours
Work-up	Aqueous work-up with base (e.g., NaOAc)	Evaporation and aqueous work-up
Reported Yield	~77% (general for electron-rich arenes)[1]	Not explicitly stated for phloroglucinol

Table 2: Physicochemical and Spectroscopic Data for 2,4,6-Trihydroxybenzaldehyde

Property	Value
Molecular Formula	C ₇ H ₆ O ₄
Molecular Weight	154.12 g/mol [2]
CAS Number	487-70-7[2]
Appearance	Colorless to beige solid
Melting Point	195 °C (decomposes)
Solubility	Soluble in water, ethanol, and diethyl ether.[2]
¹ H NMR	Spectral data available.[3]
¹³ C NMR	Spectral data available.
IR Spectrum	Data available in the NIST WebBook.
Mass Spectrum	Data available in the NIST WebBook.

Experimental Protocols

Protocol 1: Vilsmeier-Haack Formylation of Phloroglucinol

The Vilsmeier-Haack reaction utilizes a Vilsmeier reagent, an electrophilic iminium salt, to formylate electron-rich aromatic rings.^{[4][5][6]}

Materials:

- Phloroglucinol
- Phosphorus oxychloride (POCl_3)
- N,N-Dimethylformamide (DMF)
- Dichloromethane (DCM, anhydrous)
- Sodium acetate (NaOAc)
- Diethyl ether (Et_2O)
- Sodium sulfate (Na_2SO_4 , anhydrous)
- Deionized water
- Brine solution

Procedure:

- In a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, dropping funnel, and a nitrogen inlet, dissolve phloroglucinol (1.0 eq) in anhydrous DMF.
- Cool the solution to 0 °C in an ice bath.
- Slowly add phosphorus oxychloride (1.1 - 1.5 eq) dropwise to the stirred solution, maintaining the temperature below 5 °C.

- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for approximately 6.5 hours.[\[1\]](#)
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture back to 0 °C.
- Slowly and carefully quench the reaction by adding a saturated aqueous solution of sodium acetate.
- Extract the product into diethyl ether.
- Wash the organic layer sequentially with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- Purify the crude **2,4,6-trihydroxybenzaldehyde** by column chromatography on silica gel or by recrystallization.

Protocol 2: Formylation of Phloroglucinol using Formamidine Acetate

This method provides a milder alternative to the Vilsmeier-Haack reaction and avoids the use of phosphorus oxychloride.

Materials:

- Phloroglucinol (1.0 eq)
- Formamidine acetate (5.0 eq)
- Acetic anhydride (10.0 eq)
- Tetrahydrofuran (THF)
- Deionized water

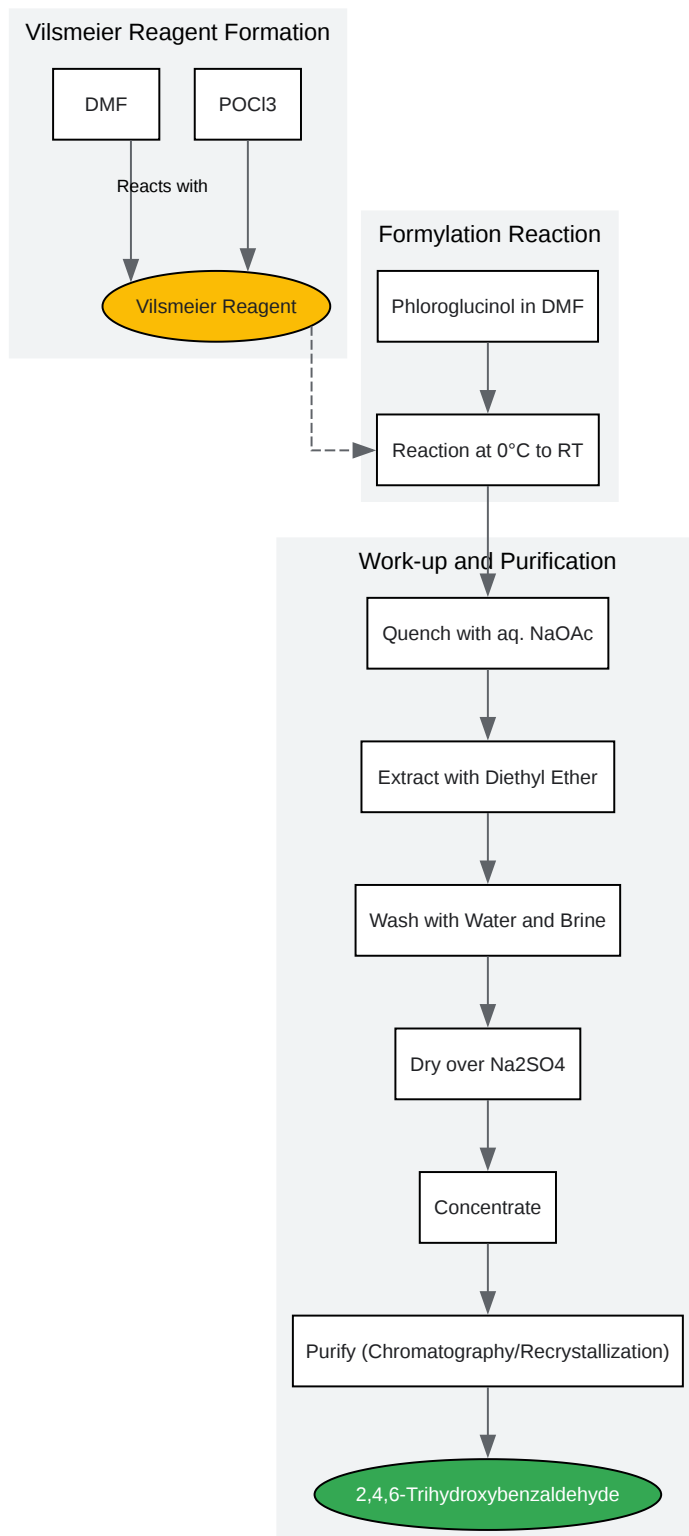
Procedure:

- Combine phloroglucinol (1.0 eq, e.g., 2.00 g, 15.9 mmol) and formamidine acetate (5.0 eq, e.g., 8.25 g, 79.4 mmol) in a round-bottom flask.
- Add THF (e.g., 200 mL) and stir the mixture at 45 °C until the target temperature is reached.
- Add acetic anhydride (10.0 eq, e.g., 14.7 mL, 159 mmol) to the reaction mixture.
- Cap the flask and allow the reaction to proceed for 24 hours at 45 °C.
- After 24 hours, remove the THF, excess acetic anhydride, and acetic acid under reduced pressure at 50 °C.
- Add deionized water (e.g., 200 mL) to the residue and stir at 40 °C for 2 hours to induce precipitation and hydrolysis of any intermediates.
- Isolate the solid product by filtration, wash with cold water, and dry under vacuum to obtain **2,4,6-trihydroxybenzaldehyde**.

Visualizations

Vilsmeier-Haack Reaction Workflow

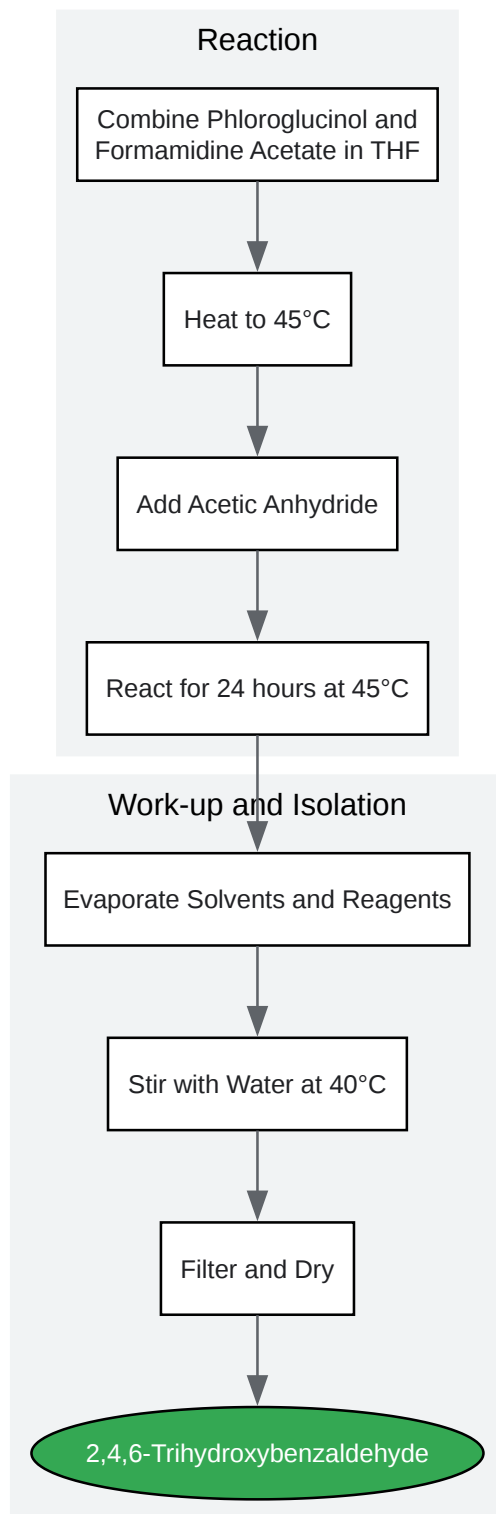
Vilsmeier-Haack Formylation of Phloroglucinol

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Caption: Workflow for the Vilsmeier-Haack formylation of phloroglucinol.

Formamidine Acetate Method Workflow

Formylation of Phloroglucinol with Formamidine Acetate



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